

Essential Safety and Handling Guide for SEW06622 (Niobium Oxide-Based Molecular Sieves)

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Compound of Interest

Compound Name: SEW06622

Cat. No.: B12386250

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This document provides crucial safety and logistical information for the handling and disposal of **SEW06622**, identified as a mesoporous, niobium oxide-based molecular sieve in powder form with a 22-angstrom pore size. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Summary

SEW06622 is a powdered substance that requires careful handling to minimize inhalation and contact. While some safety data sheets (SDS) for niobium oxide do not classify it as a hazardous substance, the fine particulate nature of this material presents potential respiratory and irritation hazards. Animal studies on niobium compounds have indicated potential for liver and kidney effects, as well as fibrogenic effects on the lungs. However, one study in mice suggested that liver effects from niobium pentoxide were not progressive and showed signs of regeneration.

Key Hazards:

- May cause mechanical irritation to the eyes, skin, nose, and throat.
- Inhalation of dust may lead to respiratory irritation.
- Niobium powder can be flammable; avoid ignition sources when handling fine powders.

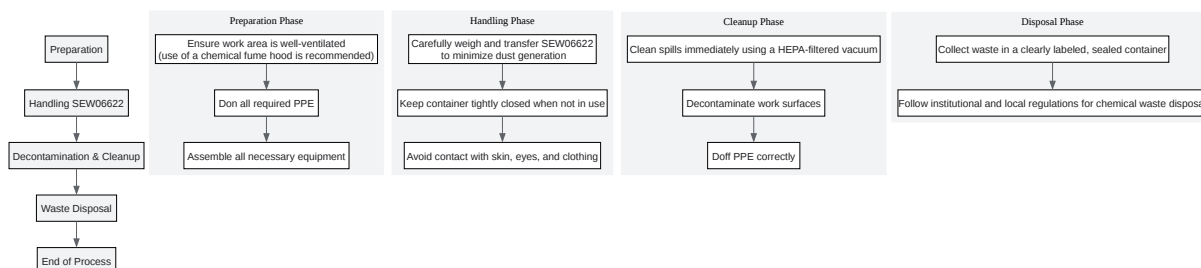
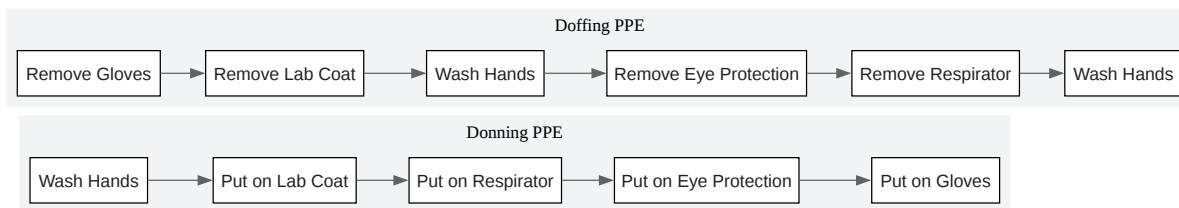
- Some studies on niobium compounds suggest potential for organ damage with repeated exposure.

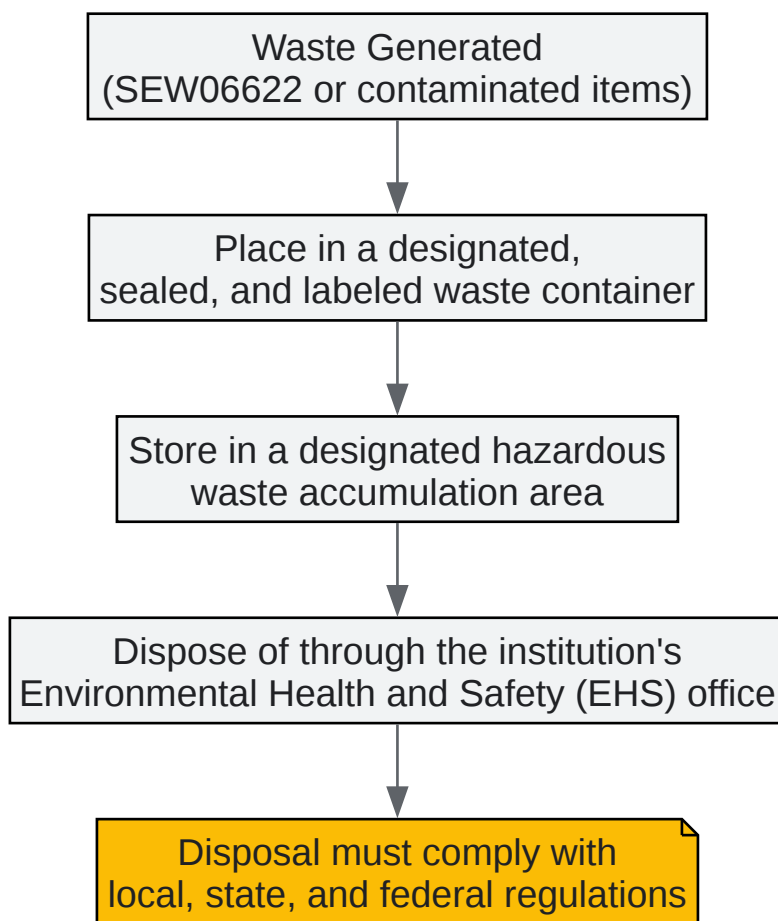
Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **SEW06622** to minimize exposure. Proper fitting of all PPE is crucial for its effectiveness.

| PPE Category | Specification |
|------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Respiratory Protection | A NIOSH-approved respirator is required when handling the powder. Recommended filter types include P1, P100, or N100. |
| Eye Protection | Chemical safety goggles or glasses should be worn at all times. |
| Hand Protection | Nitrile rubber gloves are recommended. For prolonged contact, a glove with a minimum thickness of 0.11 mm and a breakthrough time of at least 480 minutes is advised. [1] |
| Body Protection | A lab coat or other protective clothing should be worn to prevent skin contact. |

PPE Donning and Doffing Workflow





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References

- 1. sds.mcmaster.ca [sds.mcmaster.ca]
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